

In-Depth Technical Guide: Physicochemical Properties of Disperse Blue 106

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Compound of Interest

Compound Name: Disperse Blue 106

Cat. No.: B127075

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the monoazo dye, **Disperse Blue 106**. The information is curated for researchers, scientists, and professionals in drug development who may encounter this compound in various contexts, including textile chemistry, toxicology, and analytical science. This document summarizes key quantitative data, details relevant experimental protocols, and provides visual workflows for its synthesis and analysis.

Core Physicochemical Data

Disperse Blue 106, a synthetic dye used in the textile industry, possesses distinct physicochemical characteristics that govern its behavior in various systems. The following tables summarize these key properties.

Table 1: Identification and Structural Information for **Disperse Blue 106**

Parameter	Value	Reference
Chemical Name	2-[N-ethyl-3-methyl-4-[(5-nitro-1,3-thiazol-2-yl)diazenyl]anilino]ethanol	[1][2]
C.I. Name	C.I. Disperse Blue 106	[1][3][4]
CAS Number	68516-81-4	[1][2][5]
Molecular Formula	C ₁₄ H ₁₇ N ₅ O ₃ S	[1][2]
Molecular Weight	335.38 g/mol	[1][2]
Alternate Names	C.I. Disperse Blue 357	[1]

Table 2: Key Physicochemical Properties of **Disperse Blue 106**

Property	Value	Reference
Melting Point	Not available	[6]
Boiling Point	550.8 °C at 760 mmHg	[6]
Density	1.4 g/cm ³	[7]
Water Solubility	Sparingly soluble/Insoluble (Quantitative data not available)	[7][8]
Partition Coefficient (LogP)	4.116	
Vapor Pressure	5.74E-13 mmHg at 25°C	[6]
Flash Point	286.9 °C	[6]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of disperse dyes like **Disperse Blue 106** are outlined below. These protocols are based on internationally recognized guidelines and standard laboratory practices.

Determination of Water Solubility (Adapted from OECD Guideline 105)

The water solubility of **Disperse Blue 106** can be determined using the flask method, which is suitable for substances with low solubility.^{[9][10][11][12][13]}

Principle: A supersaturated solution of the dye in water is prepared and allowed to equilibrate. The concentration of the dye in the aqueous phase is then determined after separation of the undissolved solid.

Apparatus:

- Glass flasks with stoppers
- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., UV-Vis)

Procedure:

- Add an excess amount of **Disperse Blue 106** to a flask containing deionized water.
- Place the flask in a constant temperature bath set at 20 ± 0.5 °C.
- Stir the mixture vigorously for 24 hours to ensure equilibration.
- After 24 hours, cease stirring and allow the mixture to stand for at least another 24 hours to allow for phase separation.
- Centrifuge the solution at a high speed to sediment any undissolved particles.
- Carefully withdraw an aliquot of the clear supernatant.

- Analyze the concentration of **Disperse Blue 106** in the aliquot using a validated HPLC method.
- Repeat the determination at least twice.

Determination of Octanol-Water Partition Coefficient (LogP) (Adapted from OECD Guideline 107)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity and can be determined by the shake flask method.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Principle: The compound is partitioned between n-octanol and water. The concentration of the compound in each phase is measured at equilibrium to determine the partition coefficient.

Apparatus:

- Separatory funnels with stoppers
- Mechanical shaker
- Centrifuge
- Analytical balance
- HPLC with a suitable detector

Procedure:

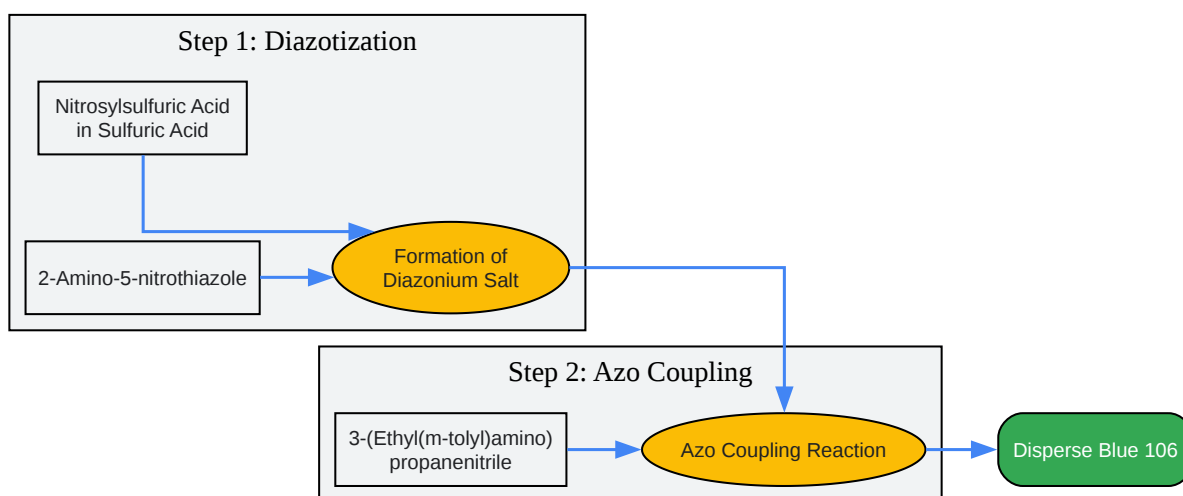
- Prepare a stock solution of **Disperse Blue 106** in n-octanol.
- Add a known volume of the stock solution to a separatory funnel containing a known volume of water.
- Shake the funnel vigorously for a predetermined time (e.g., 1 hour) in a mechanical shaker at a constant temperature (20-25 °C).
- Allow the phases to separate. If an emulsion forms, it may be broken by centrifugation.

- Withdraw aliquots from both the n-octanol and water phases.
- Determine the concentration of **Disperse Blue 106** in each aliquot using a validated HPLC method.
- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The LogP is the base-10 logarithm of the partition coefficient.

Mandatory Visualizations

Synthesis Workflow for Disperse Blue 106

The synthesis of **Disperse Blue 106** typically involves a two-step process: diazotization of a heterocyclic amine followed by a coupling reaction with an aniline derivative.^{[3][5][19]}

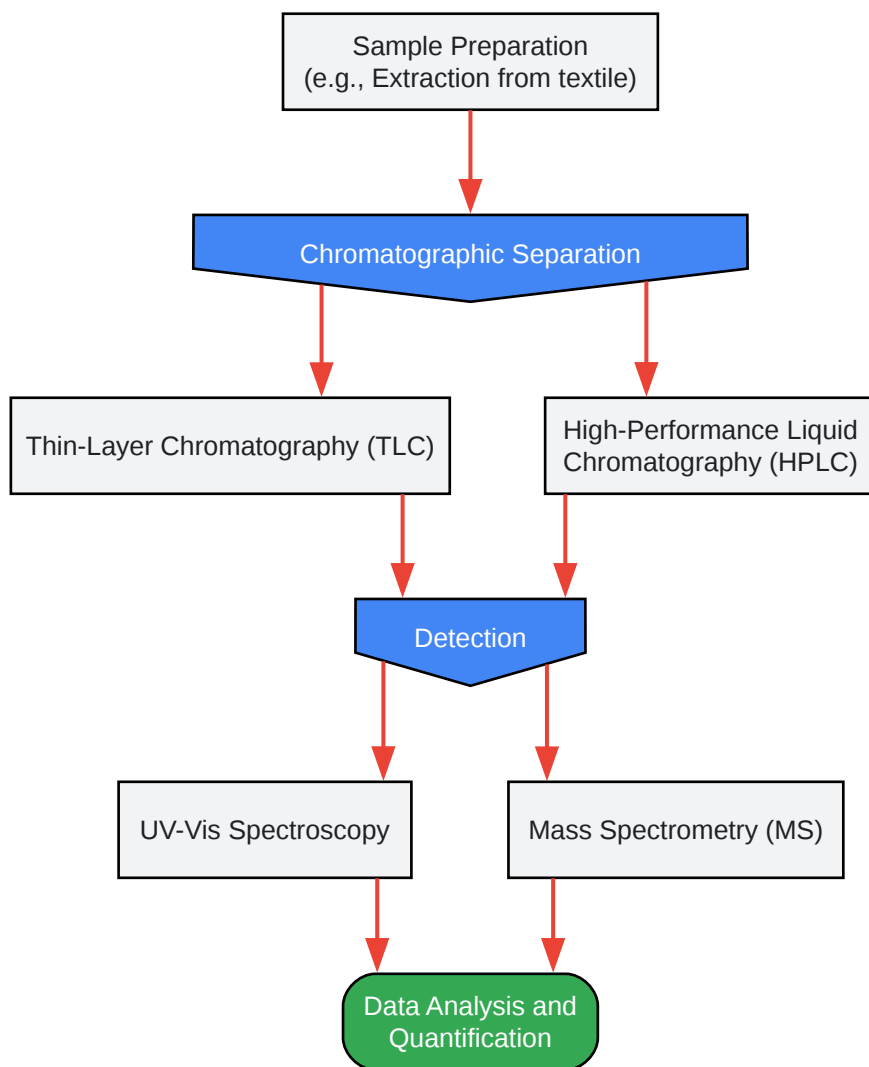


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Caption: Synthesis of **Disperse Blue 106** via diazotization and azo coupling.

Analytical Workflow for Disperse Blue 106

The analysis of **Disperse Blue 106** in various matrices often employs chromatographic techniques for separation and identification.[20][21][22][23][24][25][26][27][28][29]



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Caption: Analytical workflow for the identification and quantification of **Disperse Blue 106**.

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